

# Essential Safety and Logistics for Handling 2-Piperidineethanol, 1-methyl-

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Piperidineethanol, 1-methyl-**

Cat. No.: **B118480**

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Prudent Handling of **2-Piperidineethanol, 1-methyl-** (CAS No. 533-15-3) in Research and Development

This document provides immediate, essential safety and logistical guidance for researchers, scientists, and drug development professionals handling **2-Piperidineethanol, 1-methyl-**. It outlines operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure a safe laboratory environment.

**Note on Hazard Classification:** There is conflicting information regarding the hazard classification of **2-Piperidineethanol, 1-methyl-**. While many suppliers report that the chemical does not meet GHS hazard criteria, some sources indicate it is harmful if swallowed and causes severe skin burns and eye damage.<sup>[1][2]</sup> In the interest of safety, it is prudent to handle this chemical as a hazardous substance and adhere to the stringent safety protocols outlined below.

## Chemical and Physical Properties

A summary of the key identifiers and properties for **2-Piperidineethanol, 1-methyl-** is provided below for easy reference.

Identifier	Value
CAS Number	533-15-3 <a href="#">[1]</a>
Molecular Formula	C8H17NO <a href="#">[1]</a>
Molecular Weight	143.23 g/mol <a href="#">[1]</a>
Appearance	White powder <a href="#">[2]</a>
Boiling Point	82-84 °C at 19 Torr <a href="#">[3]</a>
Flash Point	106 °C <a href="#">[3]</a>
Storage	Store below +30°C <a href="#">[3]</a>

## GHS Hazard Information Comparison

The following table summarizes the conflicting GHS hazard information found for **2-Piperidineethanol, 1-methyl-**.

Source	GHS Classification	Signal Word	Hazard Statements
PubChem (Aggregated Data)	Not Classified by a majority of notifiers <a href="#">[1]</a>	-	-
Caming Pharmaceutical	GHS05, GHS07 <a href="#">[2]</a>	Danger	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage. <a href="#">[2]</a>
ChemicalBook	GHS05, GHS07 <a href="#">[3]</a>	Warning	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage. <a href="#">[3]</a>

Given the potential for severe hazards, the following recommendations are based on the more conservative GHS classification.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **2-Piperidineethanol, 1-methyl-**. The following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against potential splashes.[\[4\]](#)
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Ensure to check the breakthrough time and permeation rate with the glove manufacturer.[\[5\]](#)
  - Lab Coat/Protective Clothing: A flame-retardant and chemical-resistant lab coat or coveralls should be worn.[\[6\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[\[7\]](#)[\[8\]](#)

## Operational Plan

A systematic approach to handling this chemical will minimize exposure and risk.

### Pre-Operational Checks

- Ventilation: Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[\[8\]](#)
- Spill Kit: Have a spill kit rated for corrosive and combustible materials readily available.
- PPE Inspection: Inspect all PPE for damage or contamination before use.

### Step-by-Step Handling Procedure

- Donning PPE: Put on all required PPE before entering the handling area.

- Material Transfer: Carefully transfer the required amount of **2-Piperidineethanol, 1-methyl-** within the fume hood. Avoid creating dust.
- Solution Preparation: If preparing solutions, slowly add the chemical to the solvent to avoid splashing.
- Container Sealing: Securely seal all containers immediately after use.
- Work Area Cleaning: Clean the work area thoroughly with an appropriate decontaminating solution upon completion of the task.

## Post-Operational Procedure

- Doffing PPE: Remove PPE in a designated area, avoiding self-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.
- Waste Segregation: Segregate all contaminated materials for proper disposal.

## Disposal Plan

Proper disposal of **2-Piperidineethanol, 1-methyl-** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

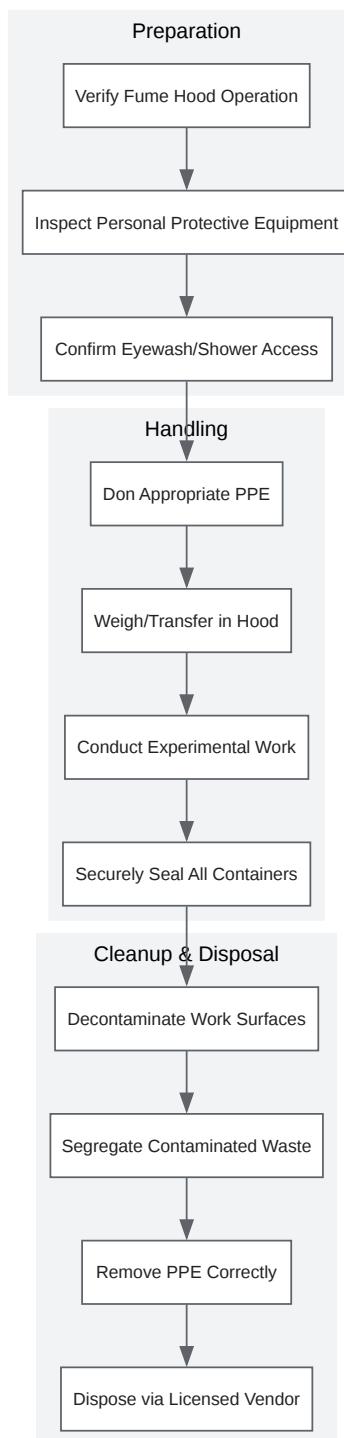
- Waste Collection:
  - Collect waste **2-Piperidineethanol, 1-methyl-** and contaminated materials in a designated, properly labeled, and sealed hazardous waste container.[\[4\]](#)
  - Do not mix with other waste streams unless compatible.[\[6\]](#)
- Labeling: Label the waste container clearly with "Hazardous Waste" and the chemical name "**2-Piperidineethanol, 1-methyl-**".
- Storage: Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.[\[6\]](#)

- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[6]

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Piperidineethanol, 1-methyl-**.

## Workflow for Handling 2-Piperidineethanol, 1-methyl-

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Caption: Logical workflow for the safe handling and disposal process.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)